

Fenticlor: Safe Handling and Disposal Technical Support Center

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fenticlor

Cat. No.: B1222476

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This guide provides comprehensive information for researchers, scientists, and drug development professionals on the safe handling and disposal of **Fenticlor** in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is **Fenticlor** and what are its primary hazards?

Fenticlor, also known as 2,2'-Thiobis(4-chlorophenol), is an antibacterial and antifungal agent. [1][2] In the laboratory, it is a white to cream-colored solid or pale yellow powder. [1] The primary hazards associated with **Fenticlor** are:

- Irritation: It is irritating to the eyes, respiratory system, and skin. [3]
- Photosensitivity: It may cause photosensitivity. [2][4]

Q2: What are the essential personal protective equipment (PPE) requirements when handling **Fenticlor**?

Due to its irritant nature, the following PPE is mandatory when handling **Fenticlor**:

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile) and a lab coat.

- Respiratory Protection: If there is a risk of generating dust, a NIOSH-approved respirator should be used.

The safety phrase S36/37/39 recommends wearing suitable protective clothing, gloves, and eye/face protection.[3]

Q3: What should I do in case of accidental exposure to **Fenticlor**?

Immediate action is crucial in case of exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical advice.[3]
- Skin Contact: Remove contaminated clothing and wash the affected skin with plenty of soap and water.
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Q4: How should I properly store **Fenticlor** in the lab?

Store **Fenticlor** in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials.

Troubleshooting Guides

Issue: I observe skin irritation after handling a solution containing **Fenticlor**.

- Immediate Action: Cease work immediately and wash the affected area with copious amounts of soap and water.
- PPE Check: Review the type of gloves being used. Ensure they are appropriate for handling **Fenticlor** and are not compromised (e.g., no pinholes).

- Procedural Review: Re-evaluate your handling technique to minimize the risk of skin contact. Consider using double gloves.
- Seek Medical Advice: If irritation persists, seek medical attention.

Issue: A **Fenticlor** solution has spilled on the lab bench.

- Evacuate and Ventilate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity and ensure adequate ventilation.
- Containment: Cordon off the spill area to prevent further spread.
- Cleanup Protocol:
 - Wear appropriate PPE (gloves, goggles, lab coat).
 - Cover the spill with an absorbent material (e.g., vermiculite, sand, or earth).
 - Carefully scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.
 - Clean the spill area with 60-70% ethanol followed by a thorough wash with soap and water.^[1]
- Disposal: Dispose of the contaminated materials as hazardous waste according to your institution's guidelines.

Data Presentation

Table 1: Physicochemical Properties of **Fenticlor**

Property	Value	Reference
Molecular Formula	C ₁₂ H ₈ Cl ₂ O ₂ S	[1] [3] [4]
Molar Mass	287.16 g/mol	[3] [4]
Appearance	White to cream-colored solid or pale yellow powder	[1]
Melting Point	174-175.8 °C	[2] [3]
Solubility	Insoluble in water. Soluble in aqueous solutions of NaOH, alcohol, and hot benzene.	[1] [5]
Vapor Pressure	1.55E-07 mmHg at 25°C	[3]

Table 2: Toxicological Data of **Fenticlor**

Metric	Value	Species	Route	Reference
LD ₅₀	3250 mg/kg	Rats	Oral	[2] [4]

Table 3: Chemical Incompatibilities of **Fenticlor**

Incompatible Material	Potential Hazard
Acids	May generate heat and toxic or flammable gases. [1]
Diazo and Azo Compounds	May generate heat and toxic or flammable gases. [1]
Halocarbons	May generate heat and toxic or flammable gases. [1]
Isocyanates	May generate heat and toxic or flammable gases. [1]
Aldehydes	May generate heat and toxic or flammable gases. [1]
Alkali Metals	May generate heat and toxic or flammable gases. [1]
Nitrides	May generate heat and toxic or flammable gases. [1]
Hydrides	May generate heat and toxic or flammable gases. [1]
Strong Reducing Agents	May generate heat and toxic or flammable gases. [1]
Strong Oxidizing Agents	Stable, but incompatible. [3]

Experimental Protocols

Protocol 1: Standard Handling Procedure for **Fenticlor**

- Preparation:
 - Designate a specific area for handling **Fenticlor**.
 - Ensure a safety shower and eyewash station are readily accessible.
 - Assemble all necessary materials, including **Fenticlor**, solvents, and required labware.

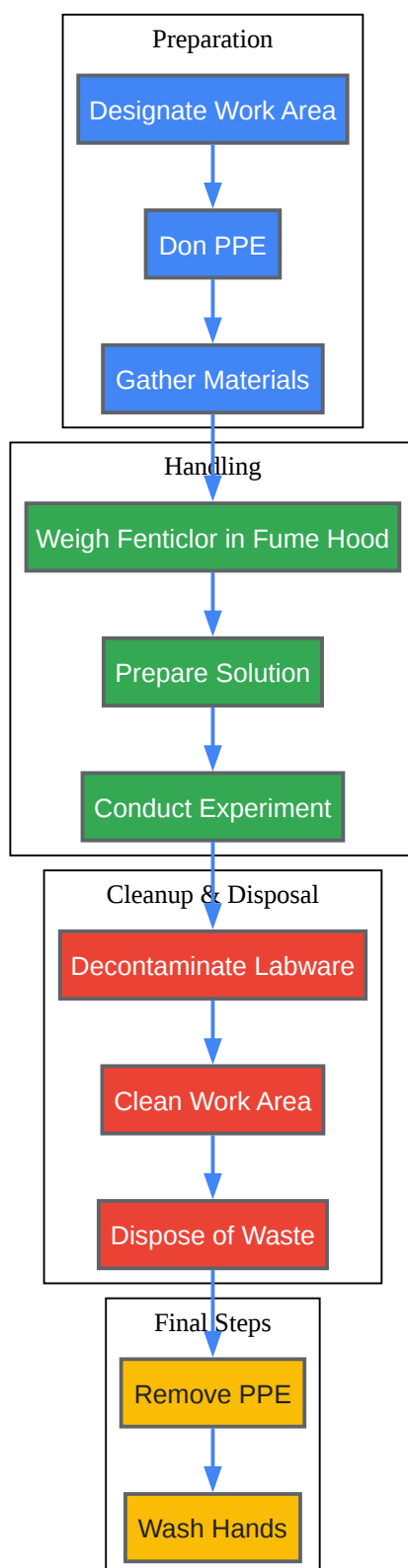
- Put on all required PPE: lab coat, safety goggles, and chemical-resistant gloves.
- Weighing and Solution Preparation:
 - If working with powdered **Fenticlor**, conduct all weighing operations within a chemical fume hood to avoid inhalation of dust.
 - Use a spatula for transferring the powder. Avoid creating dust clouds.
 - When preparing solutions, add **Fenticlor** slowly to the solvent to prevent splashing.
- Experimental Use:
 - Conduct all experimental procedures involving **Fenticlor** within a well-ventilated area or a fume hood.
 - Keep all containers with **Fenticlor** sealed when not in use.
- Post-Experiment:
 - Decontaminate all non-disposable labware that came into contact with **Fenticlor**.
 - Wipe down the work area with 60-70% ethanol followed by soap and water.
 - Dispose of all waste (solid and liquid) in appropriately labeled hazardous waste containers.
 - Remove PPE and wash hands thoroughly.

Protocol 2: Disposal of **Fenticlor** Waste

- Waste Segregation:
 - Collect all **Fenticlor**-contaminated waste separately from other laboratory waste streams. This includes unused product, contaminated labware (e.g., pipette tips, gloves), and spill cleanup materials.
- Solid Waste Disposal:

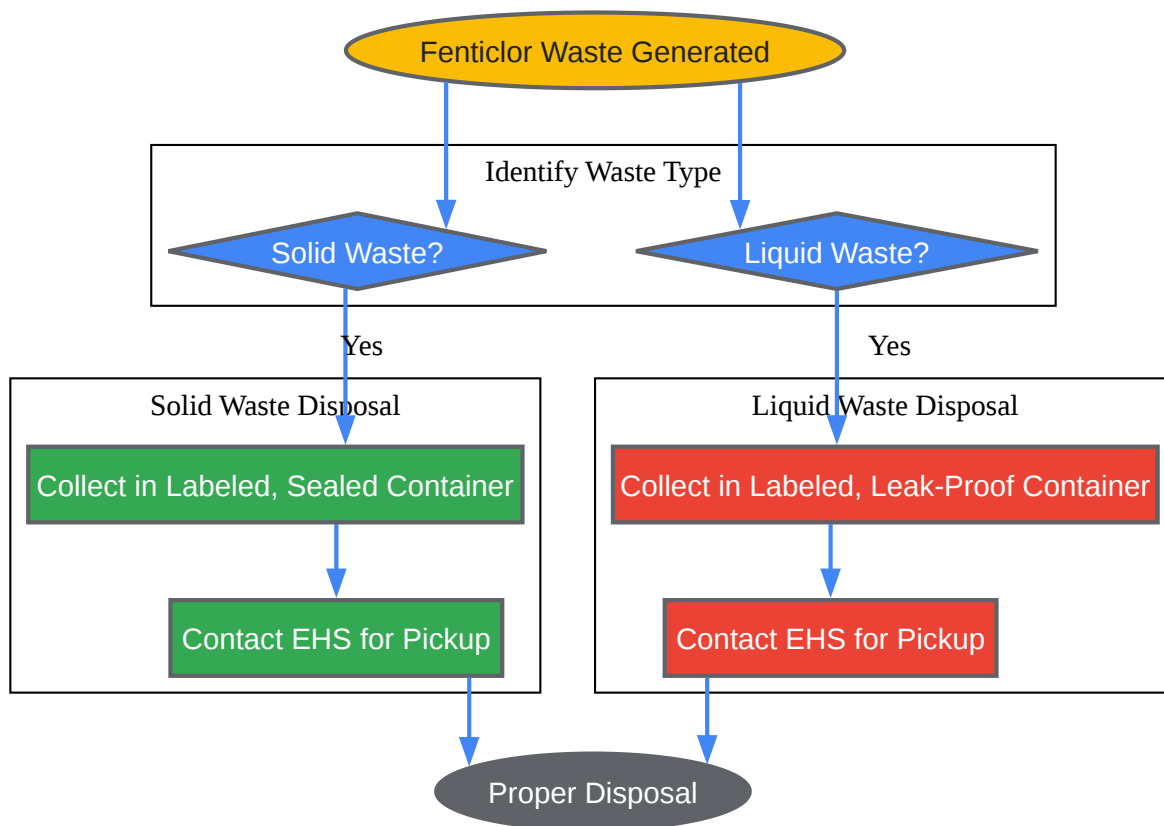
- Place solid **Fenticlor** waste and contaminated materials in a clearly labeled, sealed, and puncture-resistant hazardous waste container.
- If required by institutional guidelines, mix the solid waste with an inert, non-combustible absorbent material.
- Liquid Waste Disposal:
 - Collect all liquid waste containing **Fenticlor** in a labeled, leak-proof, and chemically compatible hazardous waste container.
 - Do not pour **Fenticlor** solutions down the drain.
- Final Disposal:
 - Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office.
 - Follow all local, state, and federal regulations for the disposal of chemical waste. In the absence of specific institutional guidelines, incineration at a licensed facility is a preferred method for the disposal of expired pharmaceuticals.[\[6\]](#)

Visualizations



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Caption: Workflow for the safe handling of **Fenticlor** in a laboratory setting.



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Caption: Decision tree for the proper disposal of **Fenticlor** waste.

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